

An In-depth Technical Guide to the Thermodynamic Properties and Constants of Prenal

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Compound of Interest

Compound Name: 3-Methyl-2-butenal

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Introduction

Prenal, systematically known as **3-methyl-2-butenal**, is an α,β -unsaturated aldehyde with the chemical formula C_5H_8O . As a volatile organic compound, it is found in various natural sources and is a product of certain biochemical pathways. Understanding the thermodynamic properties of prenal is crucial for its application in chemical synthesis, for assessing its environmental fate, and for studying its role in biological systems. This technical guide provides a comprehensive overview of the available thermodynamic data for prenal, details the experimental methods for their determination, and explores a key biological pathway in which prenal is involved.

Core Thermodynamic Properties of Prenal

A thorough review of available scientific literature and chemical databases indicates a lack of experimentally determined thermodynamic data for prenal in its liquid state. While physical properties are well-documented, core thermodynamic constants such as standard enthalpy of formation, standard molar entropy, Gibbs free energy of formation, and heat capacity have not been extensively measured or reported. The data presented in the following tables are based on estimations and predictions from chemical property databases and should be used with an understanding of their theoretical nature. Further experimental validation is highly recommended.

Physical and Chemical Constants

Property	Value	Source
Molecular Formula	C ₅ H ₈ O	--INVALID-LINK--
Molecular Weight	84.12 g/mol	--INVALID-LINK--
CAS Number	107-86-8	--INVALID-LINK--
Boiling Point	133-135 °C at 760 mmHg	--INVALID-LINK--
Density	0.878 g/mL at 20 °C	--INVALID-LINK--
Appearance	Colorless to light yellow liquid	--INVALID-LINK--
Solubility in Water	110 g/L at 20 °C	--INVALID-LINK--[1]

Estimated Thermodynamic Properties

The following table summarizes the estimated thermodynamic properties for prenatal. It is important to note that these are not experimental values and are provided for estimation purposes.

Thermodynamic Property	Symbol	Estimated Value	Unit	Source
Standard Enthalpy of Formation (gas)	$\Delta_f H^\circ(g)$	-	kJ/mol	--INVALID-LINK--[2]
Standard Gibbs Free Energy of Formation (gas)	$\Delta_f G^\circ(g)$	-	kJ/mol	--INVALID-LINK--[2]
Ideal Gas Heat Capacity	$C_{p(gas)}$	-	J/mol·K	--INVALID-LINK--[2]

Note: Specific experimental values for the standard enthalpy of formation, standard molar entropy, Gibbs free energy of formation, and heat capacity for liquid prenatal are not readily

available in the reviewed literature. The values in chemical databases are often predictions and lack experimental validation.

Experimental Protocols for Determining Thermodynamic Properties

The determination of the thermodynamic properties of organic compounds like prenatal relies on well-established experimental techniques, primarily calorimetry.

Enthalpy of Formation

The standard enthalpy of formation ($\Delta_f H^\circ$) is typically determined using bomb calorimetry.

Methodology:

- A precisely weighed sample of prenatal is placed in a crucible inside a high-pressure vessel known as a "bomb."
- The bomb is filled with pure oxygen under high pressure.
- The bomb is then submerged in a known quantity of water in an insulated container (the calorimeter).
- The sample is ignited electrically, causing complete combustion.
- The temperature change of the water is meticulously measured.
- The heat of combustion is calculated from the temperature rise and the heat capacity of the calorimeter system.
- The standard enthalpy of formation is then derived from the heat of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).



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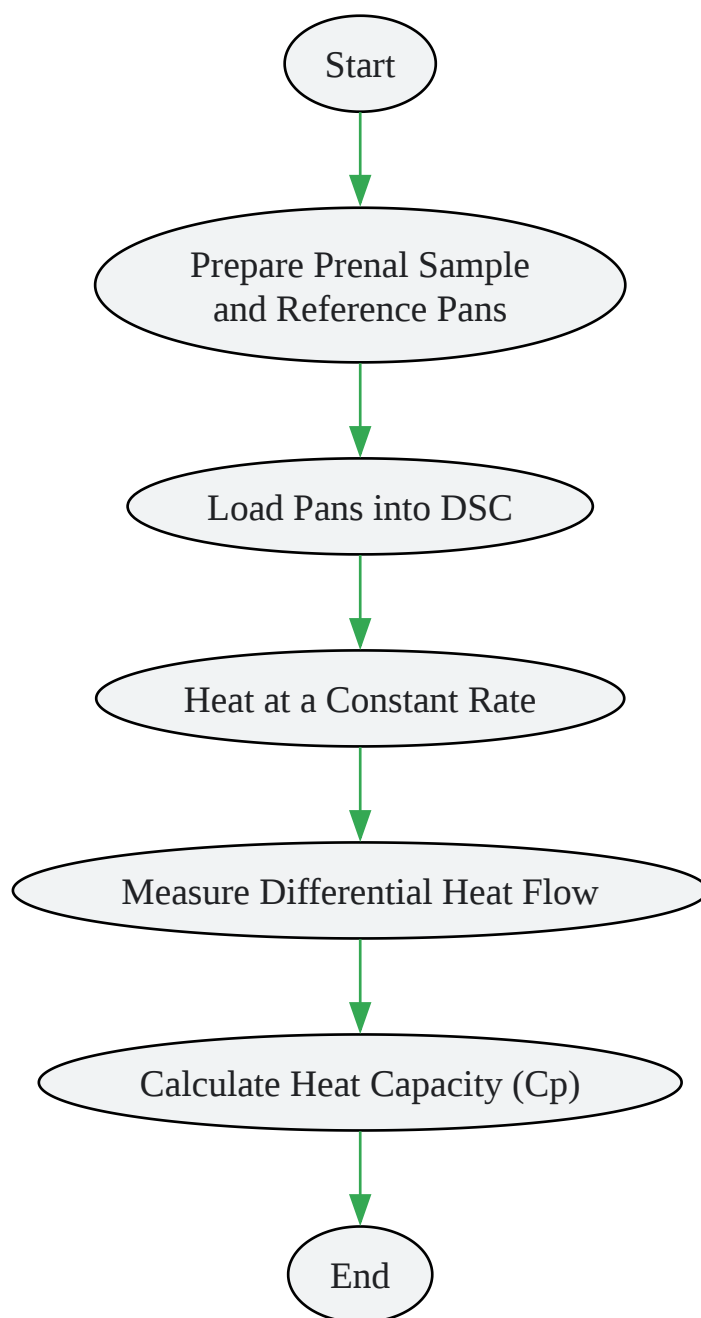
Workflow for determining enthalpy of formation using bomb calorimetry.

Heat Capacity

The heat capacity (C_p) of liquid prenal can be measured using Differential Scanning Calorimetry (DSC).

Methodology:

- A small, accurately weighed sample of prenal is hermetically sealed in a sample pan.
- An empty, sealed pan is used as a reference.
- Both the sample and reference pans are placed in the DSC instrument.
- The instrument heats both pans at a controlled, linear rate over a defined temperature range.
- The DSC measures the difference in heat flow required to increase the temperature of the sample compared to the reference.
- This differential heat flow is directly proportional to the heat capacity of the sample at a given temperature.



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Workflow for determining heat capacity using DSC.

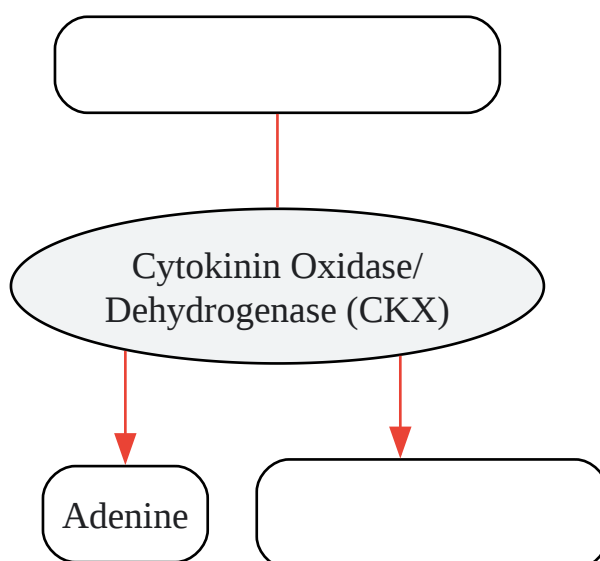
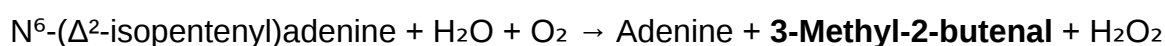
Biological Significance: The Cytokinin Degradation Pathway

Prenal is a known metabolic product in the degradation pathway of certain cytokinins, a class of plant hormones that promote cell division and growth. Specifically, prenal is formed from the

enzymatic cleavage of N⁶-(Δ²-isopentenyl)adenine.[1][3]

An enzyme preparation from immature corn kernels has been shown to catalyze the cleavage of N⁶-(Δ²-isopentenyl)adenine, yielding **3-methyl-2-butenal** as the primary product derived from the side chain.[3] This degradation is an important mechanism for regulating cytokinin levels in plants, thereby controlling various aspects of their growth and development. The enzyme responsible for this cleavage is a cytokinin oxidase/dehydrogenase (CKX).

The overall reaction is as follows:



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Simplified diagram of the cytokinin degradation pathway producing prenal.

Conclusion

This technical guide has summarized the currently available, though limited, thermodynamic data for prenal. While key physical constants are well-established, there is a clear need for experimental determination of its core thermodynamic properties to provide a more robust foundation for its use in research and development. The outlined experimental protocols provide a roadmap for obtaining this critical data. Furthermore, the identification of prenal as a product of the cytokinin degradation pathway highlights its relevance in plant biochemistry and suggests avenues for further investigation into its biological roles. This information serves as a

valuable resource for researchers, scientists, and drug development professionals working with or encountering this versatile aldehyde.

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